

# Henatinib clinical trial termination reasons

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## Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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## Henatinib Clinical Trial Overview

The key details of the terminated clinical trial are summarized in the table below:

Trial Identifier	Phase	Status	Condition	Reported Events	Disclosure Status of Reasons
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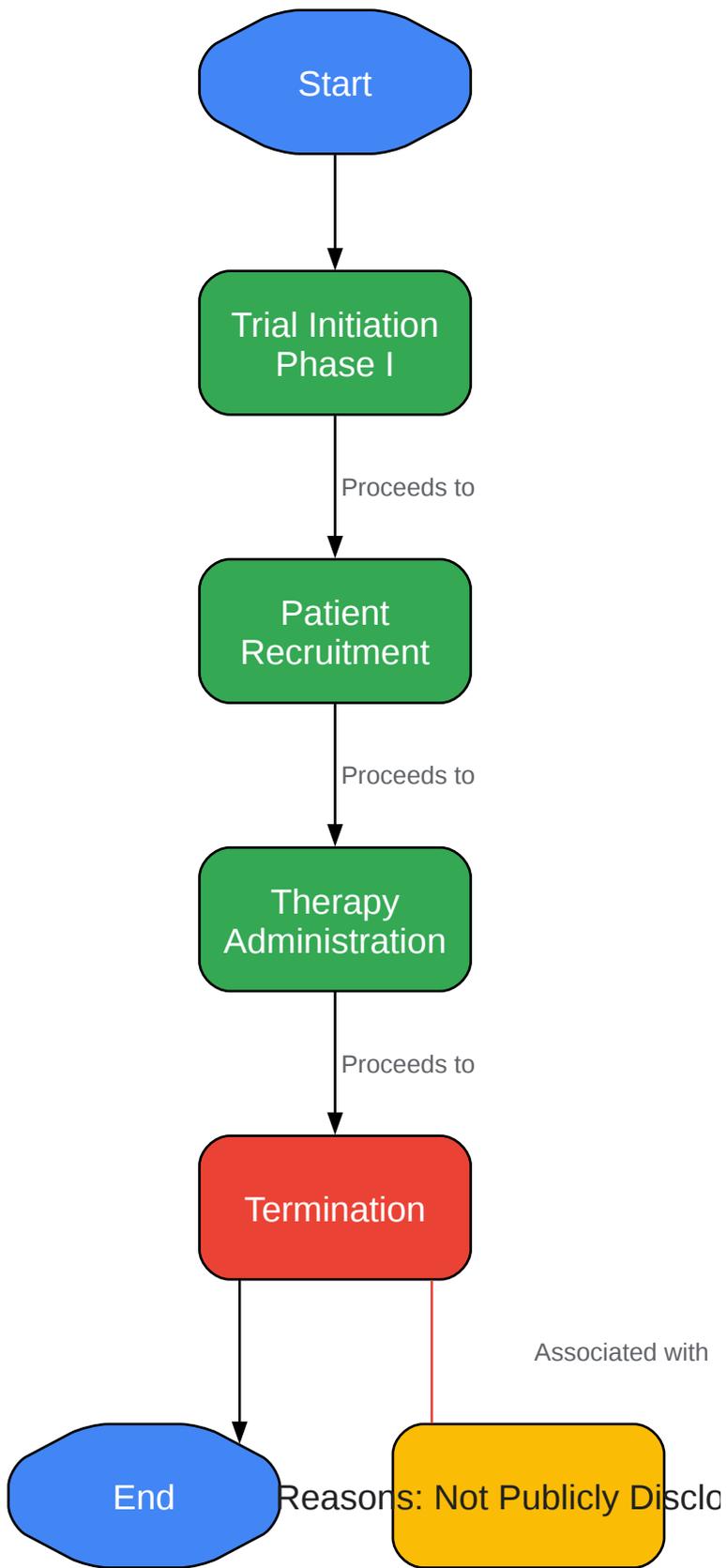
| **NCT01416623** | Phase I | Terminated (as of Apr 2022) | Advanced Solid Malignancies | - Sponsor termination (Dec 2012) [1]

- No recent development reports identified (Jul 2016) [2] | **Not Disclosed** [1] [3] |

According to the available data, the trial was sponsored by **Jiangsu HengRui Medicine Co., Ltd.** and was listed as "terminated" on April 21, 2022 [1]. The public database **DrugBank** also lists the trial status as "terminated" but does not provide the underlying reasons [2].

## Technical Guide: Creating Graphviz Diagrams

For visualizing signaling pathways or experimental workflows in your research, you can use the following Graphviz (DOT language) template. This template incorporates the specific formatting requirements you specified.



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**Diagram Title: Henatinib** Clinical Trial Termination Workflow

### Key Specifications and Rationale:

- **Layout and Readability:** The `rankdir=TB` (Top to Bottom) creates a logical flow, while `splines="ortho"` uses straight, rectangular lines for a clean appearance [4].
- **Color and Contrast:** Node colors are from the specified palette. The `fontcolor` is explicitly set to `#202124` (dark gray) on light backgrounds and `#FFFFFF` (white) on colored backgrounds to ensure high contrast and readability [5].
- **Edge Label Placement:** The `labeldistance=2.5` attribute ensures that text labels on edges are positioned with sufficient space from the nodes they connect [6] [7].

## Further Investigation Strategies

Since the specific reasons for termination are not public, you may need to investigate further through these methods:

- **Scientific Literature Search:** Look for subsequent scientific publications or conference abstracts by the trial sponsor (**Jiangsu HengRui Medicine Co., Ltd.**) or the listed collaborator (**Shanghai Institute of Materia Medica**) [1]. Researchers sometimes publish trial results or analyses that include reasons for discontinuation.
- **Regulatory Inquiries:** In some jurisdictions, more detailed information may be available through formal inquiries to regulatory bodies like the **National Medical Products Administration (NMPA) in China**, where the trial was conducted.

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## References

1. - AdisInsight Henatinib [adisinsight.springer.com]
2. : Uses, Interactions, Mechanism of Action | DrugBank Online Henatinib [go.drugbank.com]
3. | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY henatinib [guidetopharmacology.org]

4. Graph layout and label spacing for edges - Help [forum.graphviz.org]
5. Color a specific node and its children nodes/edges in one ... [forum.graphviz.org]
6. Edge Attributes [graphviz.org]
7. labeldistance [graphviz.org]

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